

2-[2-Chloro-6-(methoxycarbonyl)phenyl]acetic Acid: Technical Characterization & Synthetic Utility

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Compound of Interest

Compound Name: 2-[2-Chloro-6-(methoxycarbonyl)phenyl]acetic acid

Cat. No.: B13290827

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Executive Summary

In the high-stakes environment of pharmaceutical process chemistry, **2-[2-Chloro-6-(methoxycarbonyl)phenyl]acetic acid** represents a critical structural motif. It functions primarily as a regio-selective building block for polycyclic heterocycles (such as isocoumarins and isoindolinones) and serves as a vital impurity standard in the quality control of phenylacetic acid-derived NSAIDs (e.g., Diclofenac, Aceclofenac).

Precise characterization of its molecular weight (228.63 g/mol) and fragmentation pattern is essential to distinguish it from its structural isomers (e.g., 4-chloro analogues) during impurity profiling. This guide outlines the definitive physicochemical data, synthetic pathways, and validation protocols required for its use in R&D and GMP environments.

Physicochemical Profile

The following data constitutes the core identity of the molecule. In analytical workflows, the monoisotopic mass is the critical parameter for High-Resolution Mass Spectrometry (HRMS) confirmation.

Table 1: Core Chemical Specifications

Parameter	Value	Technical Note
Chemical Name	2-[2-Chloro-6-(methoxycarbonyl)phenyl]acetic acid	IUPAC nomenclature based on phenylacetic acid scaffold.
CAS Number	1803599-41-8	Primary identifier for this specific regioisomer. [1]
Molecular Formula	C ₁₀ H ₉ ClO ₄	Confirmed by elemental analysis.
Molecular Weight (Average)	228.63 g/mol	Used for stoichiometric calculations in synthesis.
Monoisotopic Mass	228.019 g/mol	Target m/z for Mass Spectrometry ([M-H] ⁻ ≈ 227.011).
Physical State	Off-white to pale yellow solid	Hygroscopic; store under inert atmosphere.
Solubility	DMSO, Methanol, Ethyl Acetate	Poor solubility in water; soluble in alkaline aqueous buffers.
pKa (Predicted)	~3.8 (Carboxylic Acid)	The acid moiety ionizes readily at physiological pH.

Synthetic Causality & Pathways

The synthesis of this molecule is non-trivial due to the need for regioselectivity. A standard Friedel-Crafts approach often yields mixtures. The preferred "Senior Scientist" route involves the controlled methanolysis of 3-chlorohomophthalic anhydride. This method ensures the correct positioning of the ester and acid groups via steric control.

Mechanism of Action

The chlorine atom at position 2 (ortho to the acetic acid chain) provides steric hindrance, directing nucleophilic attack by methanol to the less hindered carbonyl of the anhydride, or requiring specific catalytic conditions to achieve the desired mono-ester.

Diagram 1: Regioselective Synthesis Workflow

The following workflow illustrates the logic flow from precursor selection to final isolation, highlighting the critical decision points for purity.



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Caption: Figure 1.[2] Regioselective synthesis via homophthalic anhydride ring-opening, ensuring correct ester/acid placement.

Analytical Validation Protocols

Trustworthiness in data comes from self-validating systems. Merely running an HPLC is insufficient; one must verify the identity against potential regioisomers.

Protocol A: High-Resolution Mass Spectrometry (HRMS)

Objective: Confirm Molecular Weight (228.63 g/mol) and exclude de-chlorinated impurities.

- Instrument: Q-TOF or Orbitrap MS.
- Ionization: Electrospray Ionization (ESI) in Negative Mode (ESI-).
 - Reasoning: The carboxylic acid group deprotonates easily, providing a strong $[M-H]^-$ signal.
- Expected Signals:
 - $[M-H]^-$: m/z 227.011 (Base peak).

- Isotope Pattern: Look for the characteristic 3:1 ratio of ^{35}Cl to ^{37}Cl isotopes (m/z 227.011 vs 229.008). This confirms the presence of exactly one chlorine atom.
- Fragmentation (MS/MS):
 - Loss of CO_2 (44 Da) from the carboxylic acid $\rightarrow m/z \sim 183$.
 - Loss of Methanol (32 Da) from the ester $\rightarrow m/z \sim 195$.

Protocol B: NMR Structural Confirmation

Objective: Distinguish from the 4-chloro isomer.

- ^1H NMR (DMSO-d_6):
 - Look for the singlet of the methyl ester ($-\text{OCH}_3$) at ~ 3.6 - 3.8 ppm.
 - Look for the singlet of the methylene group ($-\text{CH}_2-$) at ~ 3.9 - 4.1 ppm.
 - Critical Check: The aromatic region (7.0-8.0 ppm) must show a specific splitting pattern for a 1,2,3-trisubstituted benzene (typically two doublets and a triplet, or a multiplet depending on overlap). The coupling constants will differ significantly from the 1,2,4-trisubstituted pattern of the 4-chloro isomer.

Application in Drug Development

This molecule is not merely a laboratory curiosity; it is a functional scaffold.

Impurity Profiling (The "Gatekeeper" Role)

In the synthesis of Diclofenac or Aceclofenac, oxidative degradation or incomplete carbonylation can lead to side products retaining the phenylacetic acid core. This molecule serves as a Reference Standard to quantify such impurities. If this impurity exceeds 0.10% in a drug substance, it triggers mandatory toxicological qualification under ICH Q3A(R2) guidelines.

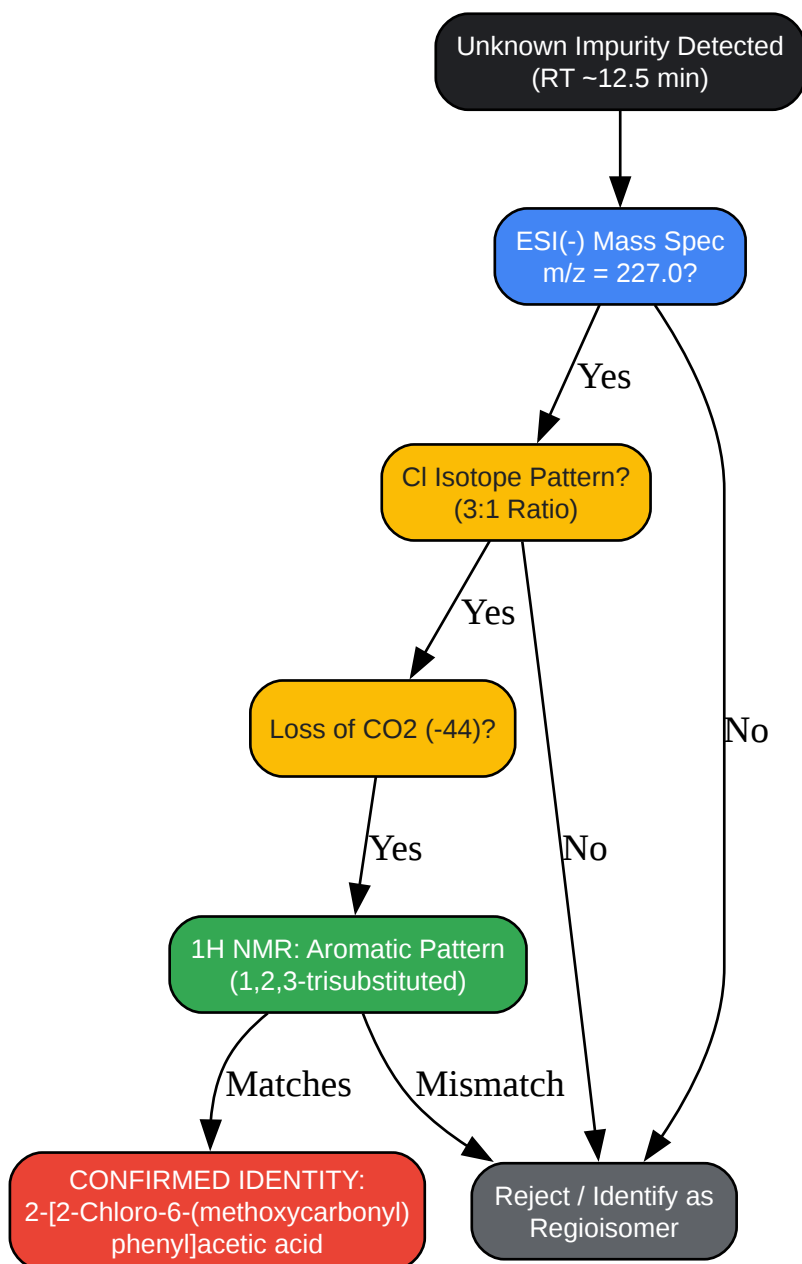
Scaffold for Heterocycles

The proximity of the methoxycarbonyl (electrophile) and acetic acid (nucleophile precursor) groups allows for rapid cyclization into Isocoumarins (anticoagulant potential) or Isoindolinones

(anti-inflammatory potential).

Diagram 2: Analytical Decision Tree

Use this logic flow to determine if an unknown impurity is the target molecule.



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Caption: Figure 2. Analytical decision matrix for confirming the identity of the target impurity/intermediate.

References

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